

N2-Cyclohexyl-2,3-pyridinediamine molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to N2-Cyclohexyl-2,3-pyridinediamine

This document provides core technical information regarding the chemical compound **N2-Cyclohexyl-2,3-pyridinediamine**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

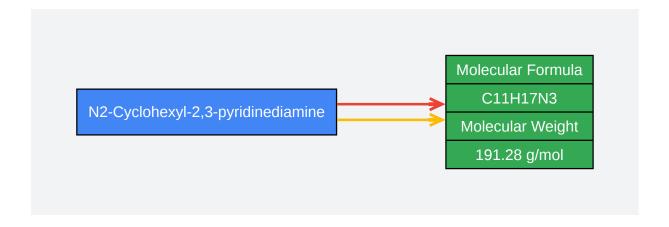
N2-Cyclohexyl-2,3-pyridinediamine is a chemical compound with the CAS number 41082-18-2.[1] Its fundamental properties, including molecular formula and molecular weight, are crucial for any research or development application.

Property	Value
Molecular Formula	C11H17N3[1]
Molecular Weight	191.28 g/mol [1]

Structural and Relational Information

To visually represent the core information of **N2-Cyclohexyl-2,3-pyridinediamine**, the following diagram illustrates the relationship between its name, molecular formula, and molecular weight.





Click to download full resolution via product page

Core Properties of N2-Cyclohexyl-2,3-pyridinediamine

Disclaimer: This document provides a summary of publicly available data. Specific experimental protocols and detailed signaling pathways for this compound are not readily available in the public domain and would require dedicated laboratory research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Cas 41082-18-2,N2-Cyclohexyl-2,3-pyridinediamine | lookchem [lookchem.com]
- To cite this document: BenchChem. [N2-Cyclohexyl-2,3-pyridinediamine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3024912#n2-cyclohexyl-2-3-pyridinediamine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com